

Application Notes and Protocols for Recombinant Cystatin D Expression and Purification

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Compound of Interest

Compound Name:	<i>cystatin D</i>
CAS No.:	142539-78-4
Cat. No.:	B1177687

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Introduction

Cystatin D (CST5) is a member of the type 2 cystatin superfamily of cysteine protease inhibitors.[1][2] Found in saliva and tears, it is believed to play a protective role against proteases in the oral cavity.[1][2] The inhibitory preference of **cystatin D** is for cathepsin S > cathepsin H > cathepsin L > cathepsin B.[1] Given its role in modulating specific cysteine proteases, recombinant **cystatin D** is a valuable tool for studying its biological functions and potential therapeutic applications. This document provides a detailed protocol for the expression of recombinant human **cystatin D** in *Escherichia coli*, followed by its purification and refolding.

Data Presentation

Table 1: Summary of Recombinant Human Cystatin D Properties



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Workflow

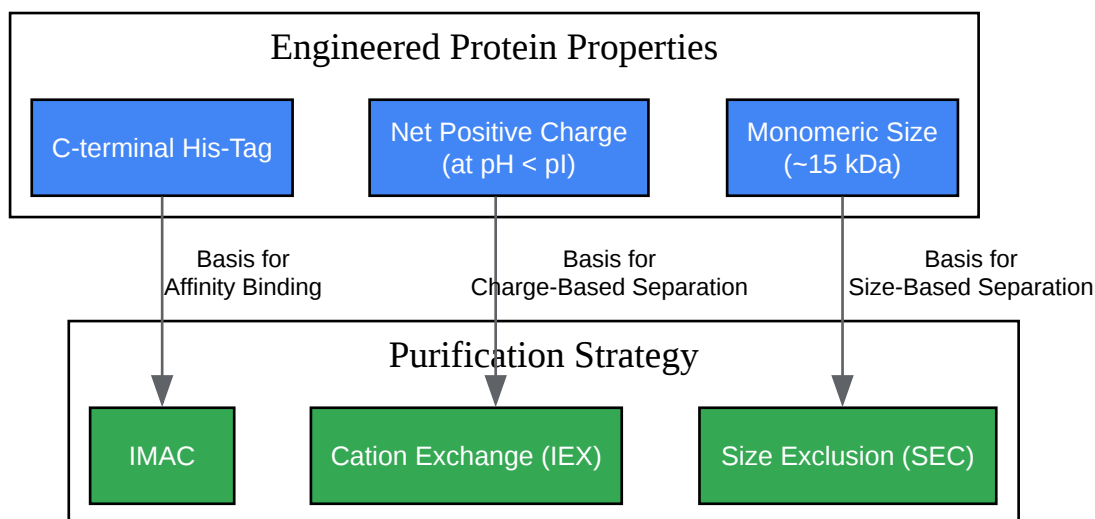
The overall workflow for producing recombinant **cystatin D** in *E. coli* involves several key stages, from gene synthesis and cloning to final purification and quality control.



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